

Osoresnontrine solubility DMSO protocol

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Compound Focus: Osoresnontrine

CAS No.: 1189767-28-9

Cat. No.: S521137

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Chemical Profile & Solubility

The following table outlines the fundamental chemical characteristics and solubility data for **Osoresnontrine**, which is essential for planning experiments.

Property	Description / Value
IUPAC Name	6-(pyridin-2-ylmethyl)-1-(tetrahydro-2H-pyran-4-yl)-1,5-dihydro-4H-pyrazolo[3,4-d]pyrimidin-4-one [1]
Synonyms	BI-409306, SUB-166499 [2] [1]
Molecular Formula	C ₁₆ H ₁₇ N ₅ O ₂ [2] [1]
Molecular Weight	311.34 g/mol [2]
CAS Number	1189767-28-9 [2] [1]
Solubility in DMSO	≥ 25 mg/mL (80.30 mM) [2]
Purity	> 98% [1]

Protocol for Stock Solution Preparation

This protocol details the preparation of a concentrated stock solution of **Osoresnontrine** in DMSO, which is the first step for most *in vitro* applications.

Principle: Prepare a high-concentration stock solution in DMSO to facilitate subsequent dilution into aqueous buffers for biological assays while maintaining final DMSO at a concentration that minimizes cytotoxicity (typically $\leq 0.5\%$) [3].

Materials:

- **Osoresnontrine** solid (HY-112831, MedChemExpress) [2]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes
- Ultrasonic water bath (set to 60°C)
- Volumetric pipettes

Procedure:

- **Weighing:** Accurately weigh the required mass of **Osoresnontrine** powder.
- **Dissolution:** Transfer the powder to a sterile microcentrifuge tube. Add the calculated volume of anhydrous DMSO to achieve a final concentration of **25 mg/mL (80.30 mM)** [2].
- **Aid Dissolution:** Sonicate the mixture in a warm water bath (up to 60°C) for a few minutes until a clear solution is obtained. **Note:** Hygroscopic DMSO can impact solubility; use newly opened containers for best results [2].
- **Aliquoting and Storage:** Aliquot the stock solution to avoid repeated freeze-thaw cycles.
 - **Short-term storage:** 0 - 4 °C for days to weeks.
 - **Long-term storage:** -20 °C for months to years, or -80 °C for longer stability [2] [1].

Protocol for In Vitro Cell Culture Application

This workflow describes how to safely introduce **Osoresnontrine** from a DMSO stock into cell culture systems.

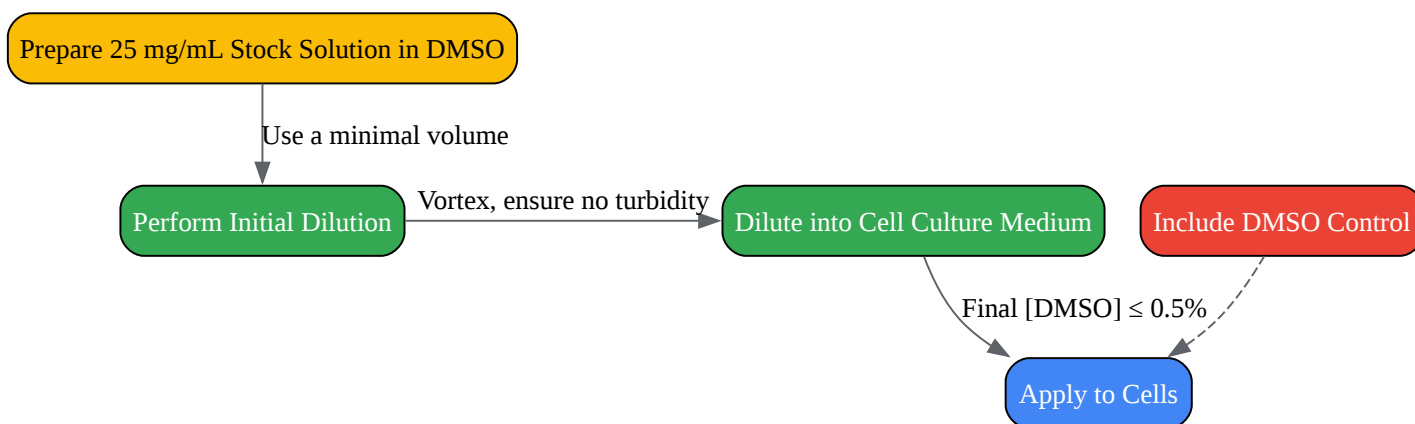
Principle: Gradually dilute the DMSO stock solution into an aqueous buffer to achieve the desired final working concentration of **Osoresnontrine** while keeping the DMSO concentration below cytotoxic levels

(typically 0.1% - 0.5%) [3].

Materials:

- **Osoresnontrine** stock solution in DMSO (from previous protocol)
- Cell culture medium (pre-warmed)
- Phosphate-Buffered Saline (PBS) or other aqueous buffer
- Sterile pipettes and tubes

Workflow:



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Procedure:

- **Initial Dilution:** Dilute a small volume of the 25 mg/mL DMSO stock solution in an aqueous buffer like PBS. This intermediate dilution helps prevent the compound from precipitating upon direct addition to the culture medium [3].
- **Final Dilution:** Further dilute this intermediate solution into the complete cell culture medium to achieve the desired final concentration of **Osoresnontrine**. Mix thoroughly.
- **Critical Check:** Ensure the solution remains clear. If turbidity appears, further dilution or brief sonication may be required [3].
- **DMSO Concentration Control:** The final concentration of DMSO in the cell culture medium must be kept at **0.5% or lower** for most cell lines. For sensitive primary cells, a maximum of **0.1%** is recommended [3].
- **Experimental Control:** Always include a vehicle control group treated with the same final concentration of DMSO alone to account for any solvent effects on the cells [3].

Critical Experimental Considerations

- **DMSO Cytotoxicity:** Even low concentrations of DMSO can alter neuronal excitability and cell viability [4]. Adhering to the $\leq 0.5\%$ DMSO rule and including a vehicle control is non-negotiable for valid results.
- **Analytical Chemistry Interference:** If you plan to use LC-MS for quantification, be aware that DMSO can cause distorted chromatographic peaks and suppress electrospray ionization. If necessary, further dilute samples in a compatible solvent like methanol or aqueous buffers to minimize DMSO content before injection [5].
- **Research Use Only: Osoresnontrine** is an investigational compound for research purposes only and is not for diagnostic or therapeutic use [2] [1].

Biological Context and Mechanism of Action

Osoresnontrine is a potent and selective inhibitor of Phosphodiesterase-9A (PDE9A), an enzyme with high affinity for cyclic guanosine monophosphate (cGMP) [2] [6]. By inhibiting PDE9A, **Osoresnontrine** prevents the breakdown of cGMP, thereby increasing its levels in the brain. This amplifies cGMP-mediated signaling, which is crucial for synaptic plasticity and long-term potentiation (LTP), the cellular basis of learning and memory [6] [7]. This mechanism is being explored for cognitive enhancement in central nervous system disorders like Alzheimer's disease and schizophrenia [2] [6] [7].

Summary

The provided protocols offer a reliable foundation for working with **Osoresnontrine** in a research setting. The key to success lies in the precise preparation of the DMSO stock solution and its careful, serial dilution to ensure the compound remains in solution and the final DMSO concentration is non-cytotoxic for your specific experimental model.

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